

Personal protective equipment for handling Chst15-IN-1

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Compound of Interest

Compound Name: Chst15-IN-1

Cat. No.: B10831138

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Essential Safety and Handling Guide for Chst15-IN-1

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Chst15-IN-1**. It is intended to supplement, not replace, your institution's standard safety protocols and a thorough review of any available Safety Data Sheet (SDS).

Understanding the Compound: Chst15-IN-1

Chst15-IN-1 is a potent, reversible covalent inhibitor of Carbohydrate Sulfotransferase 15 (CHST15). CHST15 is an enzyme that plays a significant role in various biological processes, including tumor progression and neuronal repair, by modifying chondroitin sulfate chains.^{[1][2]} As a covalent inhibitor, **Chst15-IN-1** is designed to form a strong bond with its target protein, which necessitates careful handling to minimize unintended off-target interactions.^{[3][4]}

Quantitative Data Summary

Property	Value	Source
CAS Number	2158198-77-5	Internal
Molecular Formula	C ₁₇ H ₁₁ BrCl ₂ N ₂ O ₃	Internal
Molecular Weight	442.09 g/mol	Internal
Solubility	Soluble in DMSO	Internal

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet, a conservative approach to personal protection is recommended. The following PPE should be considered the minimum requirement when handling **Chst15-IN-1** in solid (powder) or solution form.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[5][6]	Protects against accidental splashes of the compound in solution, which could cause eye irritation or absorption. The powder form can also be an irritant if it becomes airborne.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[6][7] Double gloving is recommended.	Prevents skin contact and absorption. Since Chst15-IN-1 is often dissolved in DMSO, which can facilitate the absorption of other chemicals through the skin, appropriate glove selection is critical.[7]
Body Protection	A fully buttoned laboratory coat. Consider a chemically resistant apron for larger quantities.[5][8]	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small-scale laboratory use if handled in a well-ventilated area or a chemical fume hood. If there is a risk of generating aerosols or dust, a NIOSH-approved respirator may be necessary.	Minimizes the risk of inhaling the compound, especially in its powdered form.

Operational and Disposal Plans

Handling Procedures:

- **Engineering Controls:** All work with **Chst15-IN-1**, both in solid and solution form, should be conducted in a well-ventilated laboratory. A certified chemical fume hood is highly recommended, especially when handling the powder or preparing stock solutions.

- Weighing: To prevent inhalation of the powder, weigh **Chst15-IN-1** in a fume hood or a ventilated balance enclosure.
- Solution Preparation: **Chst15-IN-1** is commonly dissolved in Dimethyl Sulfoxide (DMSO).[9] DMSO can penetrate the skin and may carry dissolved chemicals with it.[7] Therefore, extreme caution should be exercised when preparing and handling DMSO solutions of **Chst15-IN-1**.
- Avoid Contamination: Prevent contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage:

- Store **Chst15-IN-1** in a tightly sealed, light-resistant container.
- Follow the supplier's recommendations for storage temperature, which is typically at -20°C or -80°C for long-term stability.

Spill Management:

- Small Spills: For small spills of a solution, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.[10] Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills: For larger spills, evacuate the area and prevent entry. Contact your institution's environmental health and safety department for guidance.

Disposal Plan:

- Dispose of **Chst15-IN-1** and any contaminated materials in accordance with all applicable federal, state, and local regulations.
- Waste containing DMSO should be treated as hazardous chemical waste.[11] Do not dispose of it down the drain.[10] Collect all waste in properly labeled, sealed containers.

Experimental Protocols

While specific experimental protocols will vary, the following provides a general framework for working with **Chst15-IN-1** in a laboratory setting.

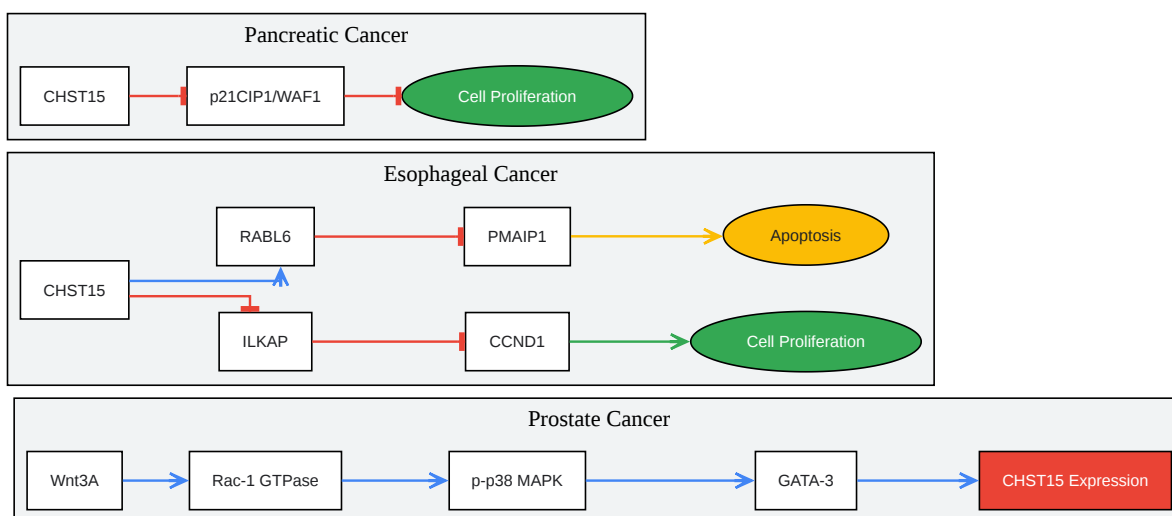
Preparation of a 10 mM Stock Solution in DMSO:

- **Pre-weigh:** In a chemical fume hood, carefully weigh the desired amount of **Chst15-IN-1** powder into a sterile, conical tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.42 mg of **Chst15-IN-1** (MW = 442.09 g/mol).
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the tube.
- **Vortex:** Vortex the solution until the **Chst15-IN-1** is completely dissolved. Gentle warming may be required to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Signaling Pathway and Experimental Workflow Visualization

CHST15 in Cancer Progression

CHST15 has been shown to be involved in cancer progression through various signaling pathways. For instance, in esophageal cancer, CHST15 may promote cell proliferation and inhibit apoptosis through the CHST15/ILKAP/CCND1 and CHST15/RABL6/PMAIP1 signaling axes.^[12] In pancreatic cancer, the CHST15-CS-E axis is considered a potential therapeutic target.^{[13][14]} Furthermore, in prostate cancer, an increase in CHST15 expression has been linked to the activation of non-canonical WNT signaling.^[15]

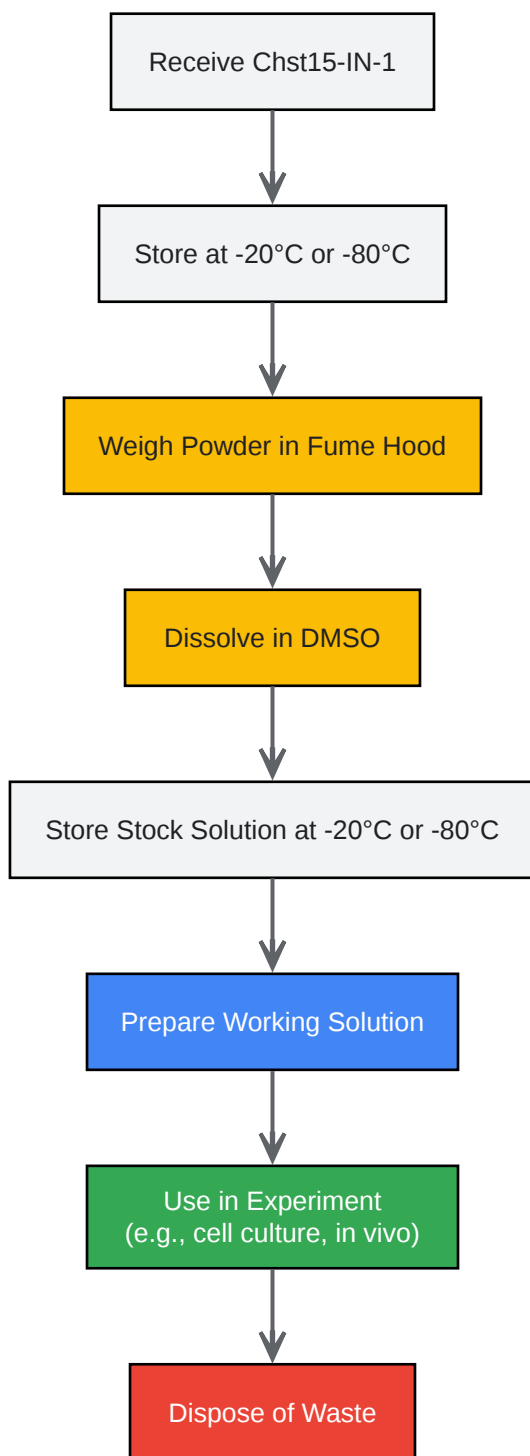


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Caption: CHST15 signaling pathways in different cancers.

Experimental Workflow for Handling **Chst15-IN-1**

The following diagram outlines a general workflow for handling **Chst15-IN-1** in a laboratory setting, from receipt of the compound to its final application in an experiment.



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Caption: General laboratory workflow for **Chst15-IN-1**.

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